

X-ray Crystallography of Methyl 2-oxocyclopentanecarboxylate Derivatives: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Methyl 2-oxocyclopentanecarboxylate
Cat. No.:	B041794

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the X-ray crystallographic data of **methyl 2-oxocyclopentanecarboxylate** derivatives. Due to the limited availability of published crystal structures for a broad range of these derivatives, this edition focuses on a detailed examination of methyl 1-(2-(fluorosulfonyl)ethyl)-2-oxocyclopentanecarboxylate, a compound of interest for its potential applications in medicinal chemistry. The guide also includes established protocols for the synthesis of the parent molecule, **methyl 2-oxocyclopentanecarboxylate**, which serves as a crucial starting material for various derivatives.

Introduction to Methyl 2-oxocyclopentanecarboxylate and its Derivatives

Methyl 2-oxocyclopentanecarboxylate is a versatile bifunctional organic compound featuring a cyclopentanone ring substituted with a methyl carboxylate group.^[1] This structure makes it a valuable precursor in the synthesis of a wide array of more complex molecules.^[1] Its derivatives are key intermediates in the production of pharmaceuticals, including prostaglandins, and are utilized in the formation of spirocyclic and fused-ring systems, which are significant in drug discovery.^[1] The reactivity of the ketone and ester functional groups

allows for numerous chemical transformations, such as alkylation and condensation reactions.

[1]

Comparative Crystallographic Data

A comprehensive search of crystallographic databases reveals a scarcity of publicly available crystal structures for a series of closely related **methyl 2-oxocyclopentanecarboxylate** derivatives. This limits a direct comparative analysis of how different substituents impact the crystal packing and molecular geometry of this class of compounds. However, a detailed crystal structure for one derivative, methyl 1-(2-(fluorosulfonyl)ethyl)-2-oxocyclopentanecarboxylate, has been reported and is presented here as a benchmark for future studies.

Parameter	Methyl 1-(2-(fluorosulfonyl)ethyl)-2-oxocyclopentanecarboxylate
Chemical Formula	C ₉ H ₁₃ FO ₅ S
Crystal System	Triclinic
Space Group	P-1
a (Å)	5.9390(3)
b (Å)	8.1581(4)
c (Å)	11.3823(8)
α (°)	89.498(3)
β (°)	85.314(5)
γ (°)	84.916(5)
Volume (Å ³)	547.48(5)
Z	2
Temperature (K)	293
R-factor	0.0303

Data obtained from the crystallographic study of methyl 1-(2-(fluorosulfonyl)ethyl)-2-oxocyclopentanecarboxylate.

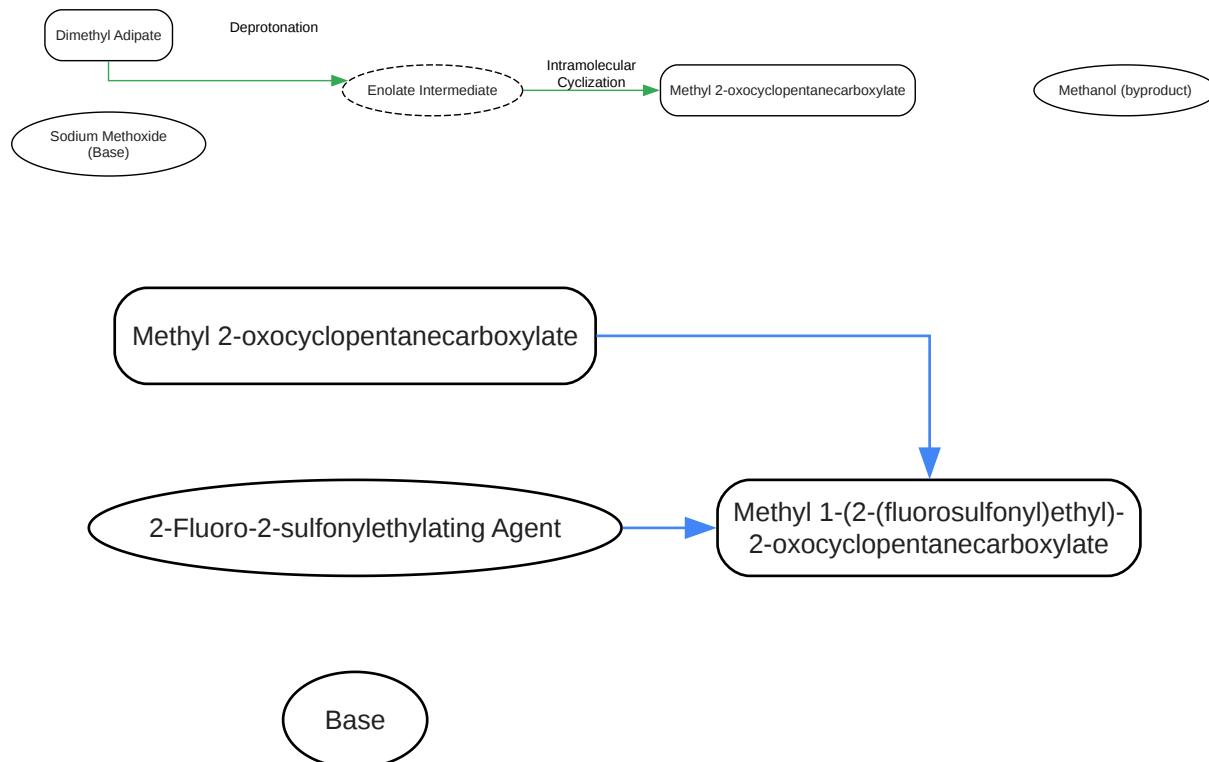
Experimental Protocols

Detailed experimental procedures are crucial for the reproducibility of scientific findings. Below are the methodologies for the synthesis of the parent compound and the specific derivative for which crystallographic data is available.

Synthesis of Methyl 2-oxocyclopentanecarboxylate

The industrial production of **methyl 2-oxocyclopentanecarboxylate** is typically achieved through the Dieckmann condensation of dimethyl adipate.[\[1\]](#)

Reaction:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 2-oxocyclopentanecarboxylate | High-Purity Reagent [benchchem.com]
- To cite this document: BenchChem. [X-ray Crystallography of Methyl 2-oxocyclopentanecarboxylate Derivatives: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b041794#x-ray-crystallography-of-methyl-2-oxocyclopentanecarboxylate-derivatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com